

Aldicarb-Oxime: A Core Intermediate in Carbamate Pesticide Synthesis

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Compound of Interest

Compound Name: Aldicarb-oxime

Cat. No.: B8536323

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Introduction

Aldicarb-oxime, scientifically known as 2-methyl-2-(methylthio)propionaldehyde oxime, is a critical chemical intermediate in the synthesis of aldicarb, a potent carbamate insecticide, acaricide, and nematicide.^[1] This technical guide provides a comprehensive overview of **aldicarb-oxime**, focusing on its synthesis, its role in the production of aldicarb, and its place within the metabolic pathways of the parent pesticide. The information is tailored for researchers, scientists, and professionals involved in drug development and pesticide synthesis, with a focus on quantitative data, detailed experimental protocols, and clear visual representations of chemical pathways.

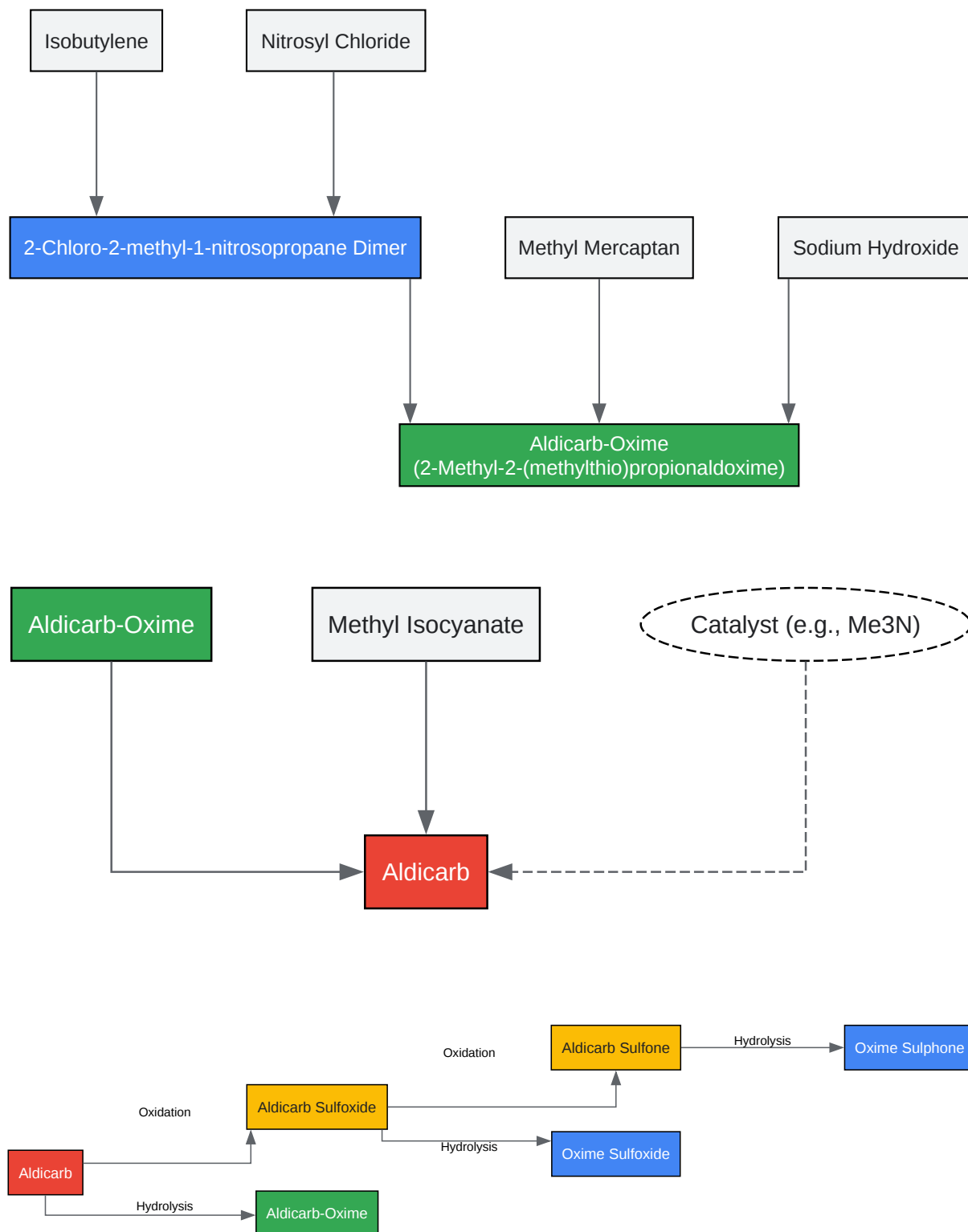
Physicochemical Properties of Aldicarb-Oxime

A thorough understanding of the physical and chemical properties of **aldicarb-oxime** is fundamental for its synthesis, handling, and analysis. The following table summarizes key quantitative data for this compound.

Property	Value	Reference
CAS Number	1646-75-9	[2]
Molecular Formula	C5H11NOS	[2]
Molecular Weight	133.21 g/mol	[2][3]
Appearance	Clear, colorless, viscous liquid with a sulfurous or musty odor	[2][3][4]
Melting Point	21.1 °C (70 °F)	[2][3]
Boiling Point	210 °C (410 °F) with partial decomposition	[2][3]
Density	1.037 - 1.05 g/cm ³	[2][3]
Flash Point	81.1 °C (178 °F) - 118 °C (244.4 °F)	[2][3]
Vapor Pressure	< 0.1 mmHg at 20 °C (68 °F)	[3]
Water Solubility	10 to 50 mg/mL at 20 °C (68 °F)	[3]

Synthesis of Aldicarb-Oxime

The industrial synthesis of **aldicarb-oxime** is a multi-step process. It begins with the reaction of isobutylene and nitrosyl chloride to form a 2-chloro-2-methyl-1-nitrosopropane dimer.[5] This intermediate is then reacted with methyl mercaptan and sodium hydroxide to yield 2-methyl-2-(methylthio)propionaldoxime, which is **aldicarb-oxime**. [5]



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References

- 1. Aldicarb | C₇H₁₄N₂O₂S | CID 9570071 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. lookchem.com [lookchem.com]
- 3. Aldicarb oxime | C₅H₁₁NOS | CID 9570092 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. ALDICARB-OXIME | 1646-75-9 [chemicalbook.com]
- 5. Aldicarb - Occupational Exposures in Insecticide Application, and Some Pesticides - NCBI Bookshelf [ncbi.nlm.nih.gov]
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